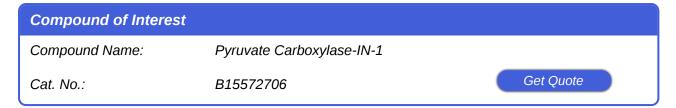


Preparing Pyruvate Carboxylase-IN-1 Stock Solution: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyruvate Carboxylase (PC) is a mitochondrial enzyme crucial for various metabolic pathways, including gluconeogenesis, lipogenesis, and the replenishment of tricarboxylic acid (TCA) cycle intermediates.[1][2] Its role in cellular metabolism makes it a significant target in various diseases, including cancer and metabolic disorders. **Pyruvate Carboxylase-IN-1** (PC-IN-1) is a potent inhibitor of PC, demonstrating antiproliferative activity and making it a valuable tool for studying the physiological and pathological roles of PC.[1] This document provides detailed protocols for the preparation of PC-IN-1 stock solutions for use in in vitro and in vivo research settings.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Pyruvate Carboxylase-IN-1** are summarized in the table below.



Property	Value	Reference
Molecular Weight	242.27 g/mol	[1][3]
Formula	C15H14O3	[1][3]
CAS Number	70205-50-4	[1]
Appearance	Crystalline solid	
Purity	≥98%	_
IC50 (Cell Lysate)	0.204 μΜ	[1]
IC50 (Cell-based)	0.104 μΜ	[1]
Solubility (in DMSO)	Soluble	[4]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (in Solvent)	-80°C for up to 1 year	[3]

Experimental Protocols Materials

- Pyruvate Carboxylase-IN-1 (PC-IN-1) powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Vortex mixer
- Calibrated pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO for In Vitro Use



This protocol outlines the preparation of a concentrated stock solution of PC-IN-1 for use in cell-based assays.

- Calculation: Determine the mass of PC-IN-1 required to prepare the desired volume of a 10 mM stock solution.
 - Mass (mg) = 10 mmol/L * 242.27 g/mol * Volume (L) * 1000 mg/g
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, you will need: 10 *
 242.27 * 0.001 * 1000 = 2.4227 mg of PC-IN-1.
- Weighing: Carefully weigh the calculated amount of PC-IN-1 powder in a sterile
 microcentrifuge tube. To ensure accuracy, it is advisable to weigh a slightly larger amount
 (e.g., 5 mg) and adjust the volume of DMSO accordingly.
- Solubilization:
 - Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the PC-IN-1 powder.
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming
 in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution if
 precipitation is observed.[1]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1]

Protocol 2: Preparation of Working Solutions for Cell Culture

• Thawing: Thaw a single aliquot of the 10 mM PC-IN-1 stock solution at room temperature.



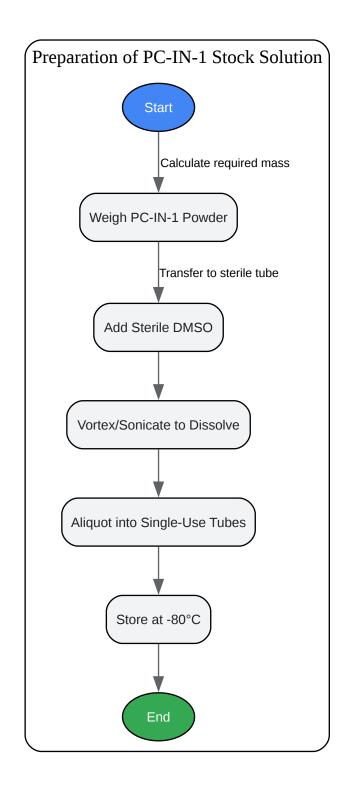
- Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is recommended to first dilute the concentrated DMSO stock solution in a small volume of cell culture medium before adding it to the final culture volume.[5]
 - The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity.[6]
- Vehicle Control: Always include a vehicle control in your experiments, which consists of cell
 culture medium containing the same final concentration of DMSO as the highest
 concentration of PC-IN-1 used.

Safety Precautions

- Always handle PC-IN-1 and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Consult the Safety Data Sheet (SDS) for PC-IN-1 for complete safety information.

Visualizations

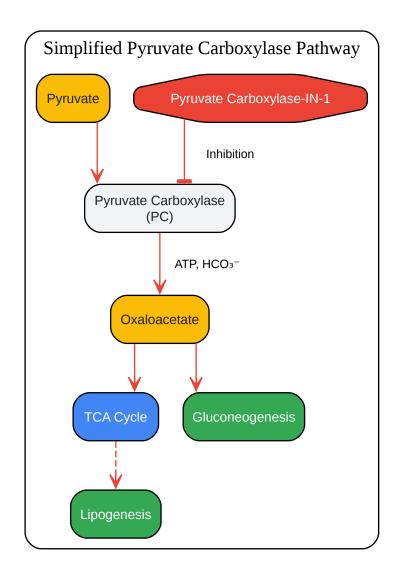




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Caption: Experimental workflow for preparing **Pyruvate Carboxylase-IN-1** stock solution.





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Caption: Simplified signaling pathway involving Pyruvate Carboxylase and its inhibition.

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- To cite this document: BenchChem. [Preparing Pyruvate Carboxylase-IN-1 Stock Solution: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15572706#preparing-pyruvate-carboxylase-in-1-stock-solution]

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